

Physical and chemical characteristics of Paniculose III

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Compound of Interest

Compound Name: *Paniculose III*

Cat. No.: *B1150633*

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Paniculose III: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Paniculose III, a diterpene glycoside isolated from *Stevia paniculata*, presents a molecule of interest for further pharmacological investigation. This document provides a detailed overview of its known physical and chemical characteristics, compiled from available scientific literature. It includes a summary of its structural and physicochemical properties, as well as outlining a general methodology for its extraction and isolation. This guide is intended to serve as a foundational resource for researchers engaged in the study and potential application of **Paniculose III**.

Physicochemical Characteristics

Paniculose III is a natural product identified as a diterpene glucoside. Its core structure is based on the ent-kaurene skeleton, a common framework for many bioactive plant-derived compounds. The glycosylation significantly influences its solubility and potential biological interactions.

Structural and Molecular Data

The fundamental properties of **Paniculoside III** are summarized in the table below, providing a quantitative snapshot of its molecular identity.

Property	Value	Source
CAS Number	60129-65-9	N/A
Molecular Formula	C ₂₆ H ₃₈ O ₉	[1]
Molecular Weight	494.581 g/mol	[1]

Physical Properties

Detailed physical properties such as melting point and optical rotation are crucial for the identification and characterization of chiral molecules like **Paniculoside III**. While specific experimental values for **Paniculoside III** are not readily available in the public domain, related compounds from Stevia species exhibit crystalline forms with defined melting points and optical activities.

Property	Value	Source
Melting Point	Not available	N/A
Optical Rotation	Not available	N/A
Appearance	Not available	N/A

Solubility

The solubility profile of a compound is critical for its handling, formulation, and biological testing. **Paniculoside III** is reported to be soluble in a range of polar organic solvents.

Solvent	Solubility	Source
DMSO	Soluble	[2]
Pyridine	Soluble	[2]
Methanol	Soluble	[2]
Ethanol	Soluble	[2]

Spectral Data

The structural elucidation of **Paniculoside III** was significantly reliant on spectroscopic techniques. The primary reference for its structural determination points to the use of ^{13}C Nuclear Magnetic Resonance (NMR) spectroscopy. While the complete spectral data is not available in the provided search results, the referenced publication would contain the detailed shifts and couplings.

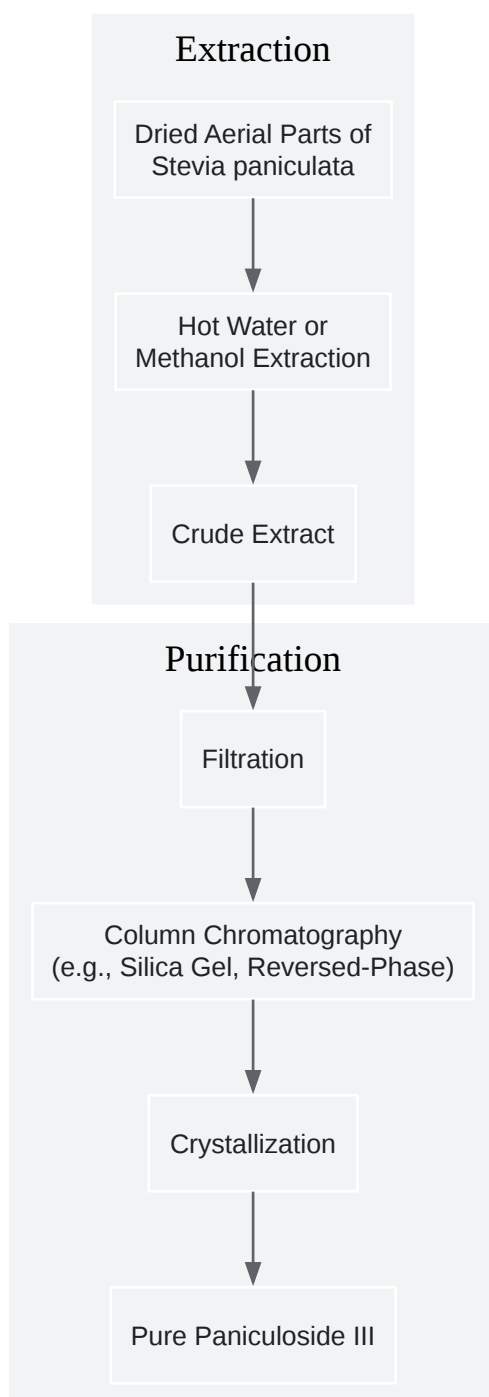
Technique	Data	Source
^1H NMR	Not available	N/A
^{13}C NMR	Key method for structural elucidation	N/A
Mass Spectrometry (MS)	Not available	N/A
Infrared (IR) Spectroscopy	Not available	N/A

Experimental Protocols

The isolation and purification of **Paniculoside III** from its natural source, *Stevia paniculata*, is a multi-step process. The general workflow for isolating diterpene glycosides from *Stevia* species can be adapted for **Paniculoside III**.

General Isolation and Purification Workflow

The following diagram outlines a typical workflow for the extraction and purification of steviol glycosides, which would be applicable for **Paniculoside III**.



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Figure 1: General workflow for the isolation of **Paniculose III**.

Detailed Methodologies

2.2.1. Extraction

- **Preparation of Plant Material:** The aerial parts of *Stevia paniculata* are collected, dried, and ground into a fine powder to increase the surface area for solvent extraction.
- **Solvent Extraction:** The powdered plant material is then subjected to extraction with a suitable solvent. Common methods include maceration or soxhlet extraction using methanol or hot water. The choice of solvent is critical for efficiently extracting the glycosides while minimizing the co-extraction of undesirable compounds.

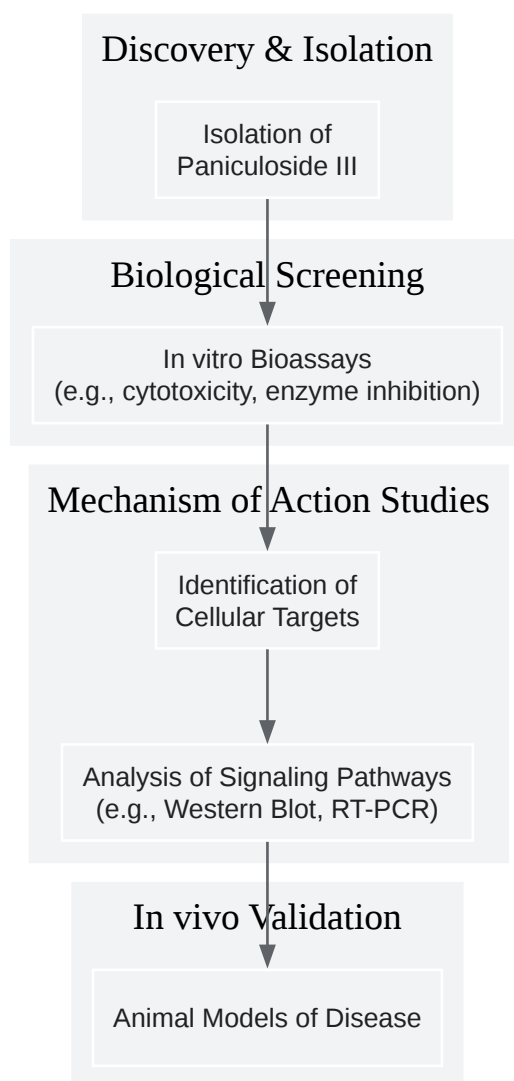
2.2.2. Purification

- **Preliminary Filtration:** The crude extract is filtered to remove solid plant debris.
- **Solvent Partitioning:** The filtered extract may be partitioned between an aqueous phase and an immiscible organic solvent (e.g., n-butanol) to separate compounds based on their polarity. Diterpene glycosides typically partition into the more polar phase.
- **Chromatography:** The enriched fraction is then subjected to various chromatographic techniques for further purification.
 - **Column Chromatography:** Silica gel or reversed-phase (e.g., C18) column chromatography is commonly employed, using a gradient of solvents to separate the different glycosides.
 - **Preparative High-Performance Liquid Chromatography (HPLC):** For final purification to achieve high purity, preparative HPLC is often used.
- **Crystallization:** The purified **Paniculose III** fraction is concentrated, and the compound is crystallized from a suitable solvent system to yield a pure crystalline solid.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific information in the public domain regarding the biological activities and the specific signaling pathways modulated by **Paniculose III**. Natural products, including diterpene glycosides, are known to exhibit a wide range of pharmacological effects, such as anti-inflammatory, anti-cancer, and anti-microbial activities. Further research is required to elucidate the specific biological functions of **Paniculose III**.

The diagram below illustrates a hypothetical logical relationship for investigating the biological activity of a novel natural product like **Paniculose III**.



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Figure 2: Logical workflow for investigating the biological activity of **Paniculose III**.

Conclusion

Paniculose III is a structurally defined diterpene glycoside from *Stevia paniculata*. While its fundamental molecular properties are established, a significant portion of its detailed physicochemical data and its biological activity profile remain to be thoroughly investigated. This guide provides a consolidation of the currently available information and outlines standard

methodologies that can be applied to further study this compound. The potential for discovering novel pharmacological activities makes **Paniculoside III** a compelling candidate for future research in natural product chemistry and drug development.

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